

Personal protective equipment for handling 4- Phenylisoquinoline

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Compound of Interest

Compound Name: **4-Phenylisoquinoline**

Cat. No.: **B177005**

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Essential Safety and Handling Guide for 4- Phenylisoquinoline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Phenylisoquinoline** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical from acquisition to disposal.

Hazard Identification and Classification

4-Phenylisoquinoline presents several health and environmental hazards. The following table summarizes its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

| Hazard Classification | GHS Hazard Statement | Precautionary Statement Codes |
|-------------------------------------|-------------------------------------|---|
| Acute Toxicity, Oral (Category 4) | H302: Harmful if swallowed | P264, P270, P301 + P312 + P330, P501 |
| Acute Toxicity, Dermal (Category 3) | H311: Toxic in contact with skin | P280, P302 + P352 + P312, P361+P364, P405, P501 |
| Skin Irritation (Category 2) | H315: Causes skin irritation | P264, P280, P302 + P352, P332 + P313, P362 + P364 |
| Eye Irritation (Category 2A) | H319: Causes serious eye irritation | P264, P280, P305 + P351 + P338, P337 + P3 |

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